

LC-MS/MS protocol for 3-Methylcrotonylglycine quantification

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Compound of Interest

Compound Name: 3-Methylcrotonylglycine-13C2,15N

Cat. No.: B1161819

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Application Note: High-Resolution Quantification of 3-Methylcrotonylglycine in Urine by LC-MS/MS

Introduction & Clinical Significance

3-Methylcrotonylglycine (3-MCG) is a critical diagnostic metabolite associated with 3-Methylcrotonyl-CoA Carboxylase (3-MCC) Deficiency, an autosomal recessive disorder of leucine catabolism.^[1] While often identified via newborn screening (NBS) using dried blood spots (as 3-hydroxyisovalerylcarnitine), definitive confirmation requires the quantification of organic acids, specifically 3-MCG, in urine.

The Analytical Challenge: Isomeric Interference The primary technical hurdle in 3-MCG quantification is the presence of Tigloylglycine (TG). TG is a structural isomer (C₇H₁₁NO₃, MW 157.17) arising from isoleucine catabolism (specifically beta-ketothiolase deficiency). Because 3-MCG and TG share the same precursor mass and similar fragmentation patterns, chromatographic resolution is non-negotiable. Failure to separate these isomers can lead to false-positive diagnoses of 3-MCC deficiency or misdiagnosis of beta-ketothiolase deficiency.

This protocol details a robust, self-validating LC-MS/MS workflow using a "Dilute-and-Shoot" approach, prioritizing the baseline separation of 3-MCG and TG.

Experimental Workflow

The following diagram outlines the logical flow of the protocol, emphasizing the critical decision points for quality control.



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Figure 1: End-to-end workflow for 3-MCG quantification. Note the specific centrifugation step to remove particulates from the urine matrix.

Materials & Reagents

- Standards:
 - 3-Methylcrotonylglycine (Sigma-Aldrich or equivalent).
 - Tigloylglycine (for resolution testing).
- Internal Standard (IS):
 - Primary Recommendation: N-(3-Methylcrotonyl)glycine-d2 or -13C2.
 - Alternative: N-Isovalerylglycine-d9 (acceptable if specific IS is unavailable, but retention time matching must be precise).
- Solvents: LC-MS grade Acetonitrile (MeCN), Methanol (MeOH), Formic Acid (FA), and Ammonium Formate.

Sample Preparation (Dilute-and-Shoot)

This method utilizes a minimal-preparation approach to maintain high throughput while protecting the MS interface via high-speed centrifugation.

- Thawing: Thaw urine samples at room temperature. Vortex vigorously for 10 seconds to resuspend any precipitates.

- IS Addition: Transfer 50 μL of urine into a 1.5 mL Eppendorf tube. Add 10 μL of Internal Standard working solution (10 $\mu\text{g}/\text{mL}$ in MeOH).
- Dilution: Add 440 μL of Mobile Phase A (0.1% Formic Acid in Water).
 - Note: Diluting with Mobile Phase A ensures the sample solvent strength is weak, preventing "solvent effect" peak broadening for early eluters.
- Centrifugation: Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 200 μL of the clear supernatant to an autosampler vial with a glass insert.

Liquid Chromatography (LC) Conditions

- System: UHPLC System (e.g., Agilent 1290, Waters Acquity, or Shimadzu Nexera).
- Column: Waters HSS T3 C18 (2.1 x 100 mm, 1.8 μm) or Phenomenex Kinetex C18.
 - Why this column? The HSS T3 technology is specifically designed to retain polar organic molecules better than standard C18, which is crucial for resolving the isomeric pair.
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 2 μL .

Mobile Phases:

- A: Water + 0.1% Formic Acid.[\[2\]](#)[\[3\]](#)
- B: Acetonitrile + 0.1% Formic Acid.[\[2\]](#)[\[4\]](#)

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.00	1%	Initial Hold (Loading)
1.00	1%	Begin Elution
6.00	30%	Isomer Separation Window
7.00	95%	Column Wash
8.50	95%	Wash Hold
8.60	1%	Re-equilibration
11.00	1%	End of Run

Expert Insight: The shallow gradient between 1.0 and 6.0 minutes is engineered to maximize the selectivity factor (

) between 3-MCG and Tigloylglycine. Typically, 3-MCG elutes first, followed by Tigloylglycine.

Mass Spectrometry (MS/MS) Conditions

- Ionization: Electrospray Ionization (ESI), Positive Mode.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Detection: Multiple Reaction Monitoring (MRM).[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Source Parameters (Typical):
 - Capillary Voltage: 3.5 kV
 - Desolvation Temp: 500°C
 - Gas Flow: 1000 L/hr

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	CE (eV)	Purpose
3-MCG	158.1	76.0	25	18	Quantifier (Glycine)
3-MCG	158.1	112.1	25	12	Qualifier (Loss of H ₂ O+CO)
Tigloylglycine	158.1	76.0	25	18	Monitor for Resolution
3-MCG-d ₂ (IS)	160.1	78.0	25	18	Internal Standard

Note: The transition 158->76 corresponds to the protonated glycine moiety (), a common fragment for all acylglycines.

Method Validation & Quality Assurance

To ensure "Trustworthiness" (Part 2 of requirements), the method must be validated against FDA/EMA bioanalytical guidelines.

A. Linearity & Range

- Range: 0.5 µg/mL to 100 µg/mL.
- Curve: 6-point calibration curve, weighted (1/x²).
- Acceptance: r² > 0.995; back-calculated standards within ±15%.

B. Isomer Resolution Test (System Suitability)

- Requirement: Inject a mixture of 3-MCG and Tigloylglycine standard at the beginning of every batch.
- Criterion: Baseline resolution (

) is mandatory. If peaks overlap (valley height > 10% of peak height), the gradient must be adjusted (flattened) before running samples.

C. Matrix Effects

- Since urine is a variable matrix, monitor the Internal Standard Response. A drop in IS area >50% compared to neat standards indicates significant ion suppression.
- Correction: If suppression occurs, increase the dilution factor to 1:20 or 1:50.

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